

In-Depth Technical Guide: Methyl 2,3-Dibromo-3-Phenylpropanoate Safety and Handling

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Compound of Interest

Compound Name: Methyl 2,3-dibromo-3-phenylpropanoate

Cat. No.: B1616780

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **methyl 2,3-dibromo-3-phenylpropanoate**, a halogenated ester with applications in organic synthesis. Due to the limited availability of data for this specific compound, information from structurally similar molecules, such as ethyl 2,3-dibromo-3-phenylpropanoate and 2,3-dibromo-3-phenylpropionic acid, has been included to provide a more complete safety profile.

Researchers should handle this compound with care, assuming it may share the hazardous properties of its analogs.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **methyl 2,3-dibromo-3-phenylpropanoate** is presented below. Data for closely related compounds are also provided for comparison.

Property	Methyl 2,3-dibromo-3-phenylpropanoate	2,3-Dibromo-3-phenylpropionic acid	Ethyl 2,3-dibromo-3-phenylpropanoate
Molecular Formula	$C_{10}H_{10}Br_2O_2$ [1] [2]	$C_9H_8Br_2O_2$	$C_{11}H_{12}Br_2O_2$
Molecular Weight	321.99 g/mol [1] [2]	307.97 g/mol	336.02 g/mol
CAS Number	21770-48-9 [2] [3]	6286-30-2	5464-70-0
Appearance	Off-white powder (Predicted) [4]	Off-white powder [4]	No data available
Melting Point	117 °C (Predicted) [3]	200 °C (decomposes) [4]	No data available
Boiling Point	301.2 ± 37.0 °C (Predicted) [3]	321.5 ± 42.0 °C (Predicted) [4]	No data available
Density	1.728 ± 0.06 g/cm³ (Predicted) [3]	No data available	No data available

Hazard Identification and GHS Classification

While a specific GHS classification for **methyl 2,3-dibromo-3-phenylpropanoate** is not consistently available, the classifications for its close analogs, 2,3-dibromo-3-phenylpropionic acid and ethyl 2,3-dibromo-3-phenylpropanoate, indicate that it should be treated as a hazardous substance.

Signal Word: Warning[\[5\]](#)[\[6\]](#)

Pictograms:

Pictogram	Hazard Class
GHS07	Skin Irritation, Eye Irritation, Respiratory Tract Irritation [5] [6]

Hazard Statements:

- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5][6]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.[4][5][6]

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/ eye protection/ face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER/doctor if you feel unwell.
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention.
P362 + P364		Take off contaminated clothing and wash it before reuse.

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Synthesis of 2,3-Dibromo-2-Methylpropanoic Acid (Analog)

A detailed protocol for the synthesis of the target compound is not readily available in the searched literature. However, a method for a structurally similar compound, 2,3-dibromo-2-methylpropanoic acid, has been reported and may serve as a starting point for developing a synthesis for the methyl ester.

Reaction: Bromination of methacrylic acid.[\[7\]](#)

Materials:

- Methacrylic acid
- Bromine
- Water

Procedure:[\[7\]](#)

- In a three-necked flask, dissolve methacrylic acid (e.g., 40g, 0.4646 mol) in water (e.g., 160ml).
- Heat the solution to 75 °C with stirring.
- Slowly add bromine (e.g., 74.4g, 0.4646 mol) dropwise over approximately 30 minutes.

- Continue the reaction at 75 °C for 3 hours to obtain the crude product solution.
- Cool the reaction mixture to below 5 °C to induce crystallization.
- Filter the solid product and wash it with cold water 2-3 times.
- Dry the solid to obtain 2,3-dibromo-2-methylpropanoic acid.

Purification by Recrystallization

A general protocol for the purification of solid organic compounds by recrystallization is provided below. The choice of solvent is critical and must be determined experimentally.

Procedure:

- Solvent Selection: Test the solubility of the crude **methyl 2,3-dibromo-3-phenylpropanoate** in various solvents at room temperature and at their boiling points. An ideal solvent will dissolve the compound when hot but not when cold.
- Dissolution: Place the crude solid in an Erlenmeyer flask and add a minimal amount of the chosen hot solvent until the solid just dissolves.
- Hot Filtration (if necessary): If there are insoluble impurities, quickly filter the hot solution through a pre-heated funnel.
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature. Further cooling in an ice bath can maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Drying: Dry the purified crystals in a desiccator or a vacuum oven.

Safety and Handling

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[6]
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). [6]
- Respiratory Protection: If dusts or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.[4]

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a fume hood.[6] Avoid contact with skin and eyes.[6] Avoid formation of dust and aerosols.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[6]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: Hazardous decomposition products include carbon oxides and hydrogen bromide gas.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

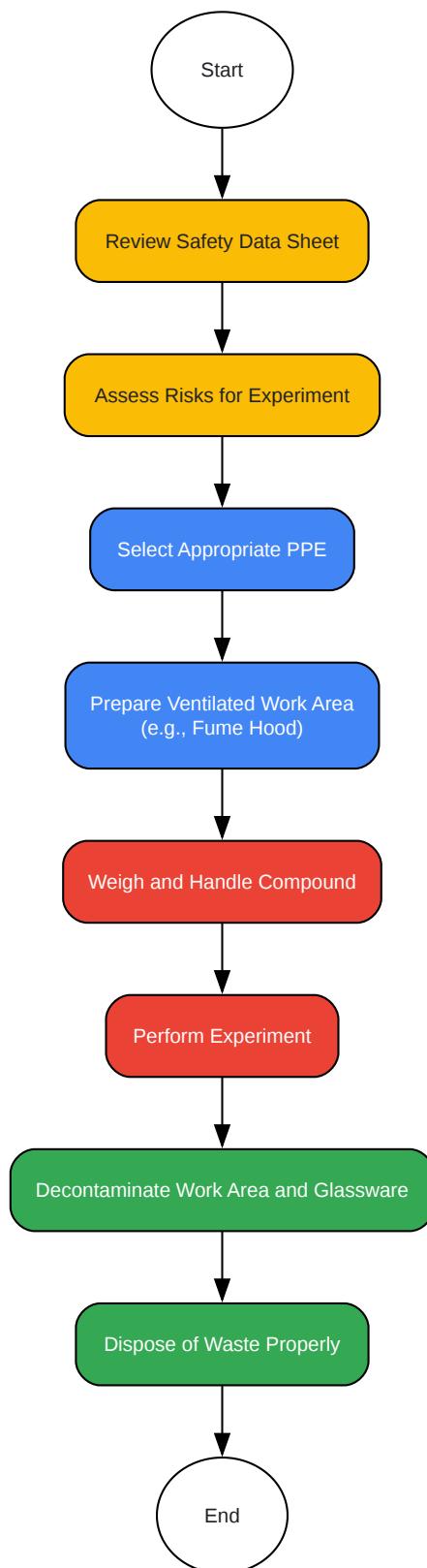
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Sweep up the material and place it in a suitable container for disposal. Avoid generating dust.[8]

Toxicology and Metabolism

Quantitative toxicity data, such as LD50 values, for **methyl 2,3-dibromo-3-phenylpropanoate** are not available in the searched literature. However, the GHS hazard statements for similar compounds indicate potential for skin, eye, and respiratory irritation.

The metabolism of halogenated alkanes can proceed through several pathways, often involving cytochrome P450 enzymes and glutathione S-transferases.[5] A potential metabolic pathway for haloalkanes involves bioactivation, which can lead to the formation of reactive intermediates.[5] This process can include the formation of S-(halomethyl)glutathione or glutathione episulfonium ions.[5] It is important to note that this is a generalized pathway and has not been specifically verified for **methyl 2,3-dibromo-3-phenylpropanoate**.

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